

Personal protective equipment for handling Lergotrile

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Compound of Interest

Compound Name: Lergotrile

Cat. No.: B1674762

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Essential Safety and Handling Guide for Lergotrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling of **Lergotrile**, a potent ergoline derivative and dopamine receptor agonist. Adherence to these procedures is vital for ensuring laboratory safety and the integrity of research outcomes. **Lergotrile** was initially developed for Parkinson's disease but was withdrawn from clinical trials due to instances of liver toxicity, underscoring the need for careful handling.^[1]

Hazard Identification and Safety Precautions

While a specific Safety Data Sheet (SDS) for **Lergotrile** is not readily available due to its status as an investigational drug, data from analogous compounds and related ergoline derivatives indicate that it should be handled as a hazardous substance. Potential hazards include skin, eye, and respiratory irritation.^[2] The primary toxicological concern is hepatotoxicity, as evidenced by alterations in liver function tests and hepatocellular injury observed in clinical trials.^{[3][4]}

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **Lergotrile** in a laboratory setting.

PPE Category	Specification	Rationale
Hand Protection	Nitrile or other chemical-resistant gloves.	To prevent skin contact and absorption.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from dust particles and splashes.
Body Protection	A lab coat, worn fully buttoned.	To protect skin and clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator may be necessary if handling fine powders outside of a ventilated enclosure.	To prevent inhalation of airborne particles.

Engineering Controls

Control Measure	Specification	Rationale
Ventilation	Handle Lergotrile in a certified chemical fume hood or other ventilated enclosure.	To minimize inhalation exposure to airborne particles.
Safety Equipment	An eyewash station and safety shower must be readily accessible in the work area.	To provide immediate decontamination in case of accidental exposure.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **Lergotrile** is provided below.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₈ ClN ₃	Wikipedia
Molar Mass	299.80 g/mol	Wikipedia
Appearance	Solid (presumed)	General knowledge
XLogP3	3.3	PubChem

Handling and Storage

Handling:

- Avoid generating dust. Use appropriate tools for weighing and transferring the solid compound.
- Wash hands thoroughly after handling, even if gloves were worn.
- Do not eat, drink, or smoke in areas where **Lergotrile** is handled.

Storage:

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

Accidental Release and Exposure Procedures

Scenario	Procedure
Spill	1. Evacuate the immediate area. 2. Wear appropriate PPE. 3. For small spills, gently cover with an absorbent material to avoid raising dust. 4. Collect the spilled material and absorbent into a sealed container for disposal. 5. Clean the spill area with a suitable detergent and water.
Skin Contact	1. Immediately remove contaminated clothing. 2. Wash the affected area with soap and plenty of water for at least 15 minutes. 3. Seek medical attention if irritation persists.
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. 2. Remove contact lenses if present and easy to do. 3. Seek immediate medical attention.
Inhalation	1. Move the exposed individual to fresh air. 2. If breathing is difficult, provide oxygen. 3. Seek medical attention.
Ingestion	1. Do NOT induce vomiting. 2. Rinse mouth with water. 3. Seek immediate medical attention.

Disposal Plan

Lergotriple waste is considered chemical waste and must be disposed of in accordance with institutional, local, state, and federal regulations.

- Solid Waste: Collect all **Lergotriple**-contaminated solid waste (e.g., gloves, absorbent pads, empty vials) in a designated, sealed, and properly labeled hazardous waste container.
- Liquid Waste: Unused solutions of **Lergotriple** should be collected in a designated hazardous waste container. Do not dispose of down the drain.

- Decontamination: All glassware and equipment that have come into contact with **Lergotrile** should be decontaminated. The initial rinsate should be collected as hazardous waste. For highly toxic compounds, the first three rinses should be collected.
- Waste Pickup: Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for hazardous waste.

Experimental Protocol: Lergotrile Administration in a Rodent Model of Parkinson's Disease

The following is a representative protocol for the administration of **Lergotrile** in a 6-hydroxydopamine (6-OHDA) lesioned rat model of Parkinson's disease. This protocol is for informational purposes and should be adapted and approved by the relevant Institutional Animal Care and Use Committee (IACUC).

Objective: To assess the effect of **Lergotrile** on motor function in a rat model of Parkinson's disease.

Materials:

- **Lergotrile** mesylate
- Vehicle (e.g., sterile saline, distilled water, or a solution containing a small amount of a solubilizing agent like DMSO, further diluted with saline)
- 6-OHDA lesioned rats
- Appropriate animal handling and restraint devices
- Gavage needles or injection supplies (syringes, needles)
- Behavioral testing apparatus (e.g., rotarod, open field)

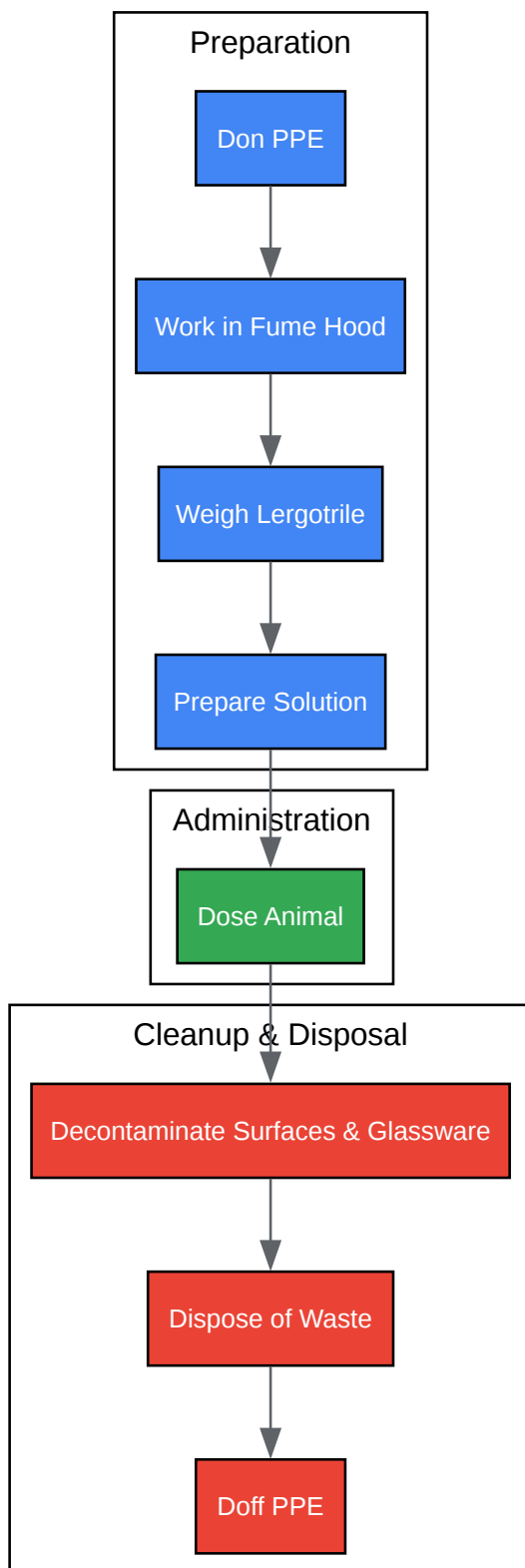
Procedure:

- Preparation of **Lergotrile** Solution:

- On the day of the experiment, prepare a fresh solution of **Lergotrile** mesylate in the chosen vehicle. The concentration should be calculated based on the desired dose and the average weight of the animals. For example, for a 1 mg/kg dose in a 250g rat, you would need 0.25 mg of **Lergotrile**.
- Ensure the compound is fully dissolved or forms a homogenous suspension.
- Animal Dosing:
 - Handle animals in accordance with IACUC-approved protocols.
 - Administer **Lergotrile** via the desired route. Oral gavage and intraperitoneal (i.p.) injection are common routes.
 - For oral gavage, carefully insert the gavage needle into the esophagus and deliver the solution directly into the stomach.
 - For i.p. injection, inject the solution into the lower quadrant of the abdomen.
 - A control group of animals should receive the vehicle only.
- Behavioral Assessment:
 - At a predetermined time point after **Lergotrile** administration (e.g., 30-60 minutes), begin behavioral testing.
 - Rotarod Test: Place the rat on the rotating rod and measure the latency to fall. Increased latency to fall is indicative of improved motor coordination.
 - Open Field Test: Place the rat in the open field arena and record its activity for a set duration. Parameters such as total distance traveled and rearing frequency can be analyzed to assess locomotor activity.
- Data Analysis:
 - Compare the behavioral data from the **Lergotrile**-treated group with the vehicle-treated control group using appropriate statistical methods (e.g., t-test, ANOVA).

Visualizations

Lergotrile Handling Workflow

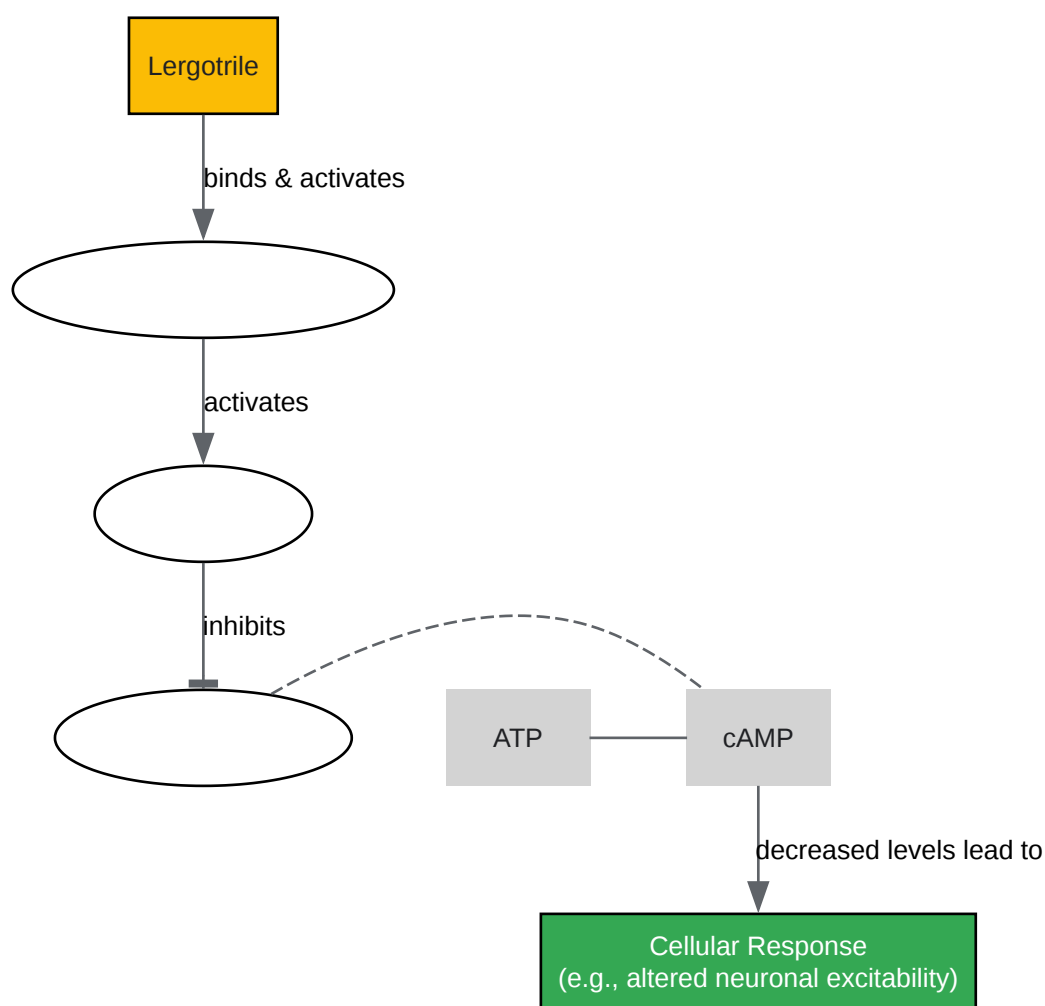


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Lergotriple Handling Workflow Diagram.

Lergotriple's Mechanism of Action: Dopamine D2 Receptor Agonism

Lergotriple acts as a direct agonist at dopamine receptors, particularly the D2 subtype. D2 receptors are G-protein coupled receptors that, when activated, inhibit adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.



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Simplified Dopamine D2 Receptor Signaling Pathway.

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